

safe handling and storage of tris(fluoromethyl)benzene compounds

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Compound of Interest

Compound Name: 1,2,3-Tris(fluoromethyl)benzene

Cat. No.: B12634173

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Technical Support Center: Tris(fluoromethyl)benzene Compounds

This guide provides essential safety information, handling protocols, and emergency procedures for working with tris(fluoromethyl)benzene compounds, such as 1,3,5-tris(trifluoromethyl)benzene.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with tris(fluoromethyl)benzene compounds?

A1: Tris(fluoromethyl)benzene compounds are generally classified as flammable liquids and vapors.[1] They can cause serious eye irritation, skin irritation, and may cause respiratory irritation if inhaled.[1] It is crucial to handle these compounds with appropriate safety precautions.

Q2: What are the proper storage conditions for tris(fluoromethyl)benzene?

A2: These compounds should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[2][3] Keep them away from heat, sparks, open flames, and other sources of ignition.[2][4] They should also be stored separately from incompatible materials, such as strong oxidizing agents.[5]

Q3: What personal protective equipment (PPE) is required when handling these compounds?

A3: When handling tris(fluoromethyl)benzene, you must wear chemical safety goggles or a face shield, appropriate chemical-resistant gloves (e.g., nitrile), and a flame-retardant lab coat.[6][7] All handling of open containers should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[7]

Q4: Can I use a plastic container for storing tris(fluoromethyl)benzene?

A4: Plastic containers should only be used if they are specifically approved for flammable liquids.[2] Always check container compatibility. It is generally recommended to store these compounds in their original supplied containers, which are designed for chemical stability and safety.

Q5: How should I dispose of tris(fluoromethyl)benzene waste?

A5: Waste material and empty containers must be disposed of through an approved waste disposal plant, in accordance with local, state, and federal regulations. Do not dispose of these chemicals down the drain.[4]

Troubleshooting Guide

Q: I accidentally spilled a small amount of tris(fluoromethyl)benzene inside the chemical fume hood. What should I do?

A: For a minor spill contained within a fume hood, you should:

- Ensure all sources of ignition are removed from the area.[3]
- Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite. [3][8] Do not use paper towels as this can increase the rate of evaporation.[8]
- Carefully collect the absorbent material and spilled compound using non-sparking tools and place it into a designated, labeled container for hazardous waste.[4]
- Wipe the spill area clean with a suitable solvent (consult your lab's specific procedures) and then with soap and water.
- Dispose of all contaminated materials, including gloves, as hazardous waste.

Q: I think I may have inhaled some vapors. I feel dizzy. What is the first aid procedure?

A: If you have inhaled vapors and feel unwell:

- Immediately move to an area with fresh air.
- If you are experiencing difficulty breathing, have someone call for immediate medical attention. If you are not breathing, a trained person should administer artificial respiration.[\[4\]](#)
- Inform your supervisor and consult the Safety Data Sheet (SDS) for the specific compound. You should show the SDS to the attending physician.

Q: The compound came into contact with my gloved hand and I think it may have permeated the glove. What should I do?

A: If skin contact is suspected:

- Immediately remove the contaminated gloves and any affected clothing.[\[4\]](#)
- Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.
[\[4\]](#)[\[9\]](#)
- If skin irritation develops or persists, seek medical attention.
- Always inspect gloves for integrity before use and wash hands thoroughly after handling the compound.

Data Presentation

Summary of Properties for 1,3,5-Tris(trifluoromethyl)benzene

Property	Value	Source
Physical State	Liquid	
Molecular Formula	C ₉ H ₃ F ₉	[1]
Molecular Weight	282.11 g/mol	
Boiling Point	120 °C (at 750 mmHg)	[6]
Density	1.514 g/mL (at 25 °C)	[6]
Flash Point	43 °C (109.4 °F) - closed cup	[6]
Hazard Class	Flammable Liquid, Category 3	[6]
Health Hazards	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3)	[1][6]

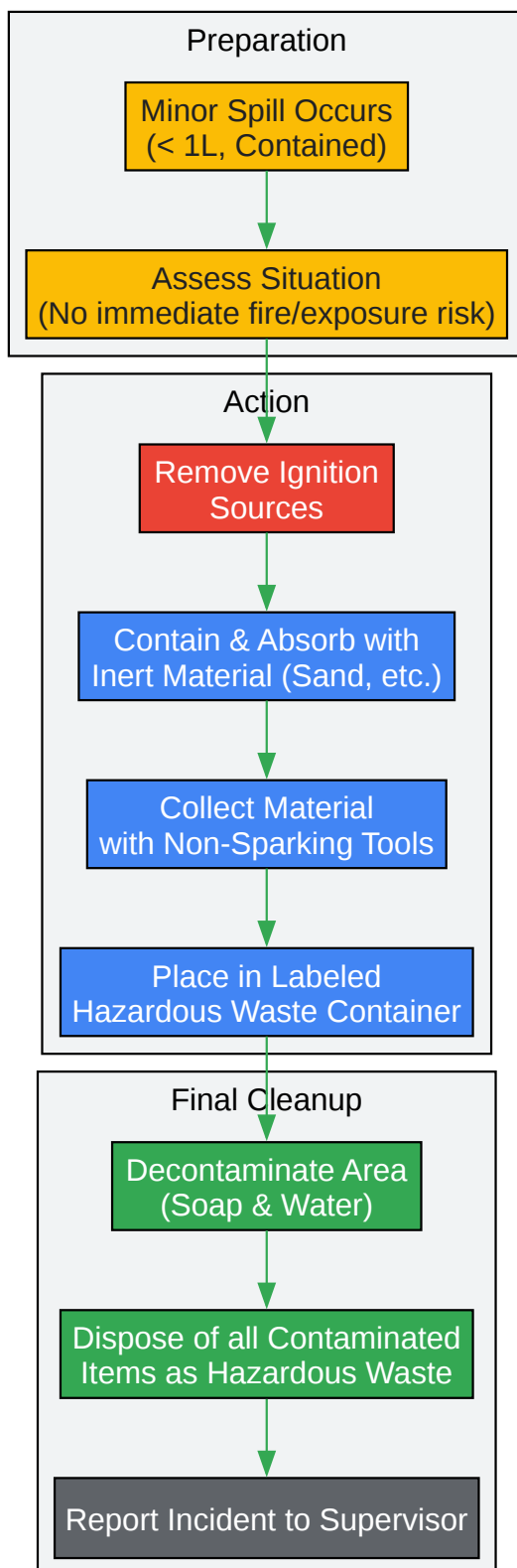
Experimental Protocols

Protocol: Safe Weighing and Dispensing of Tris(fluoromethyl)benzene Compounds

- Preparation and PPE:
 - Confirm that a chemical fume hood is certified and functioning correctly.
 - Don appropriate PPE: safety goggles with side shields, nitrile gloves, and a flame-retardant lab coat.
 - Ensure an appropriate spill kit and fire extinguisher (dry sand, dry chemical, or alcohol-resistant foam) are readily accessible.
 - Prepare all necessary equipment (beakers, spatulas, balance) and ensure they are clean, dry, and grounded to prevent static discharge.[4]
- Dispensing the Compound:
 - Perform all operations inside the chemical fume hood.[7]

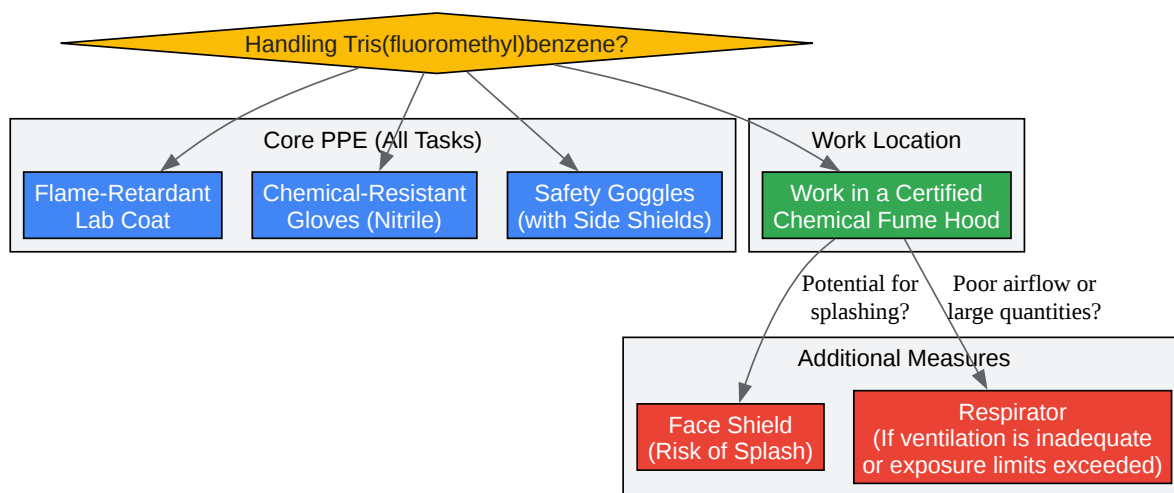
- Place the stock container of the tris(fluoromethyl)benzene compound in a secondary container to prevent spills.
- Ground the primary container and the receiving equipment before transferring the liquid.^[4]
- Slowly pour the required amount of the liquid into the receiving vessel. Avoid splashing.
- If weighing a specific mass, tare the receiving vessel on the balance before dispensing. Dispense the liquid dropwise as you approach the target weight.
- Post-Dispensing:
 - Securely close the lid on the stock container immediately after dispensing.
 - Wipe the exterior of the container with a damp cloth if necessary, ensuring the cloth is disposed of as hazardous waste.
 - Clean any non-disposable equipment used in the process.
 - Remove gloves using the proper technique and dispose of them in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water.

Visualized Workflows and Guides



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Caption: Workflow for handling a minor spill of tris(fluoromethyl)benzene.



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Caption: Decision guide for selecting appropriate Personal Protective Equipment (PPE).

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